

Ternidazole Hydrochloride: A Hydroxylated Metabolite of Secnidazole

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Compound of Interest

Compound Name: *Ternidazole hydrochloride*

Cat. No.: *B118432*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Ternidazole, a hydroxymetabolite of the 5-nitroimidazole antibiotic secnidazole, is an active compound with antiprotozoal properties. This technical guide provides a comprehensive overview of **ternidazole hydrochloride**, focusing on its role as a product of secnidazole metabolism. The document details the metabolic pathways leading to its formation, primarily mediated by cytochrome P450 enzymes, and presents available physicochemical and pharmacokinetic data. Furthermore, it outlines experimental protocols for the study of its formation and quantification, and discusses its mechanism of action within the broader context of nitroimidazole compounds. This guide is intended to serve as a valuable resource for professionals in drug development and research, offering insights into the metabolic fate and biological activity of this significant metabolite.

Introduction

Nitroimidazole antibiotics are a cornerstone in the treatment of anaerobic and protozoal infections. Their mechanism of action relies on the reductive activation of the nitro group within the target organism, leading to the formation of cytotoxic radicals that induce DNA damage.^[1] ^[2] Secnidazole, a second-generation 5-nitroimidazole, is valued for its broad spectrum of activity and favorable pharmacokinetic profile, including a longer half-life compared to metronidazole.^[3]^[4]

The metabolism of xenobiotics, including pharmaceuticals, is a critical aspect of drug development, influencing both efficacy and safety. Hepatic metabolism, primarily carried out by the cytochrome P450 (CYP450) enzyme system, often results in the formation of metabolites that can be more active, less active, or have a different activity profile than the parent drug.^[5] ^[6] Ternidazole, chemically known as 3-(2-methyl-5-nitroimidazol-1-yl)propan-1-ol, is a hydroxylated metabolite of secnidazole.^[7] Understanding the formation, properties, and activity of ternidazole is crucial for a complete understanding of the therapeutic action and safety profile of secnidazole.

This technical guide provides a detailed examination of **ternidazole hydrochloride** as a hydroxymetabolite of secnidazole, consolidating available data on its formation, physicochemical properties, and biological activity. It also presents detailed experimental protocols and workflows relevant to its study, aiming to equip researchers and drug development professionals with the necessary information to further investigate this important metabolite.

Physicochemical Properties

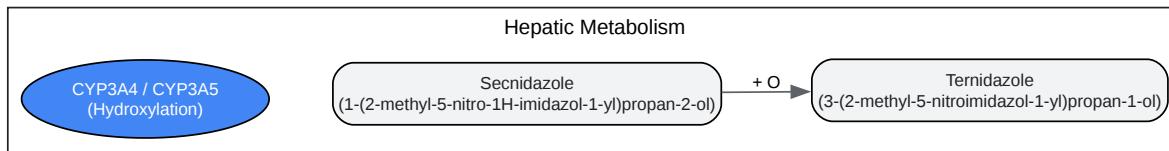
Ternidazole hydrochloride is the salt form of ternidazole, which enhances its solubility and stability for research and analytical applications. The key physicochemical properties of ternidazole and its hydrochloride salt are summarized in the table below.

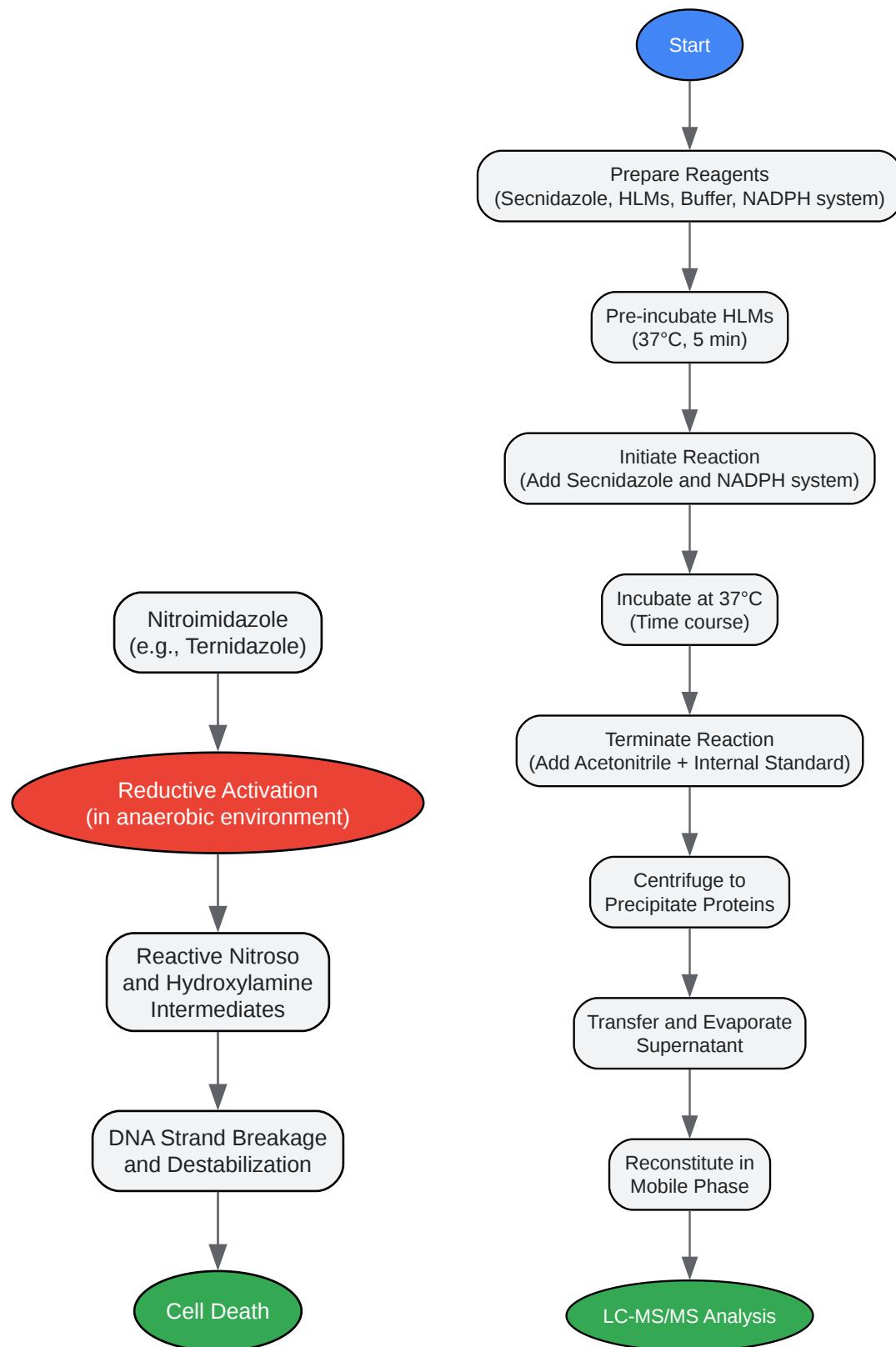
Property	Ternidazole	Ternidazole Hydrochloride	Reference
Chemical Name	3-(2-methyl-5-nitroimidazol-1-yl)propan-1-ol	3-(2-methyl-5-nitroimidazol-1-yl)propan-1-ol hydrochloride	[7]
Molecular Formula	C ₇ H ₁₁ N ₃ O ₃	C ₇ H ₁₂ ClN ₃ O ₃	[7]
Molecular Weight	185.18 g/mol	221.64 g/mol	[7]
Appearance	-	Off-white to light yellow solid	
Solubility	-	Soluble in DMSO	

Metabolic Pathway of Secnidazole to Ternidazole

Ternidazole is formed from its parent drug, secnidazole, through hydroxylation, a common phase I metabolic reaction. In vitro studies using human liver microsomes (HLMs) and recombinant CYP enzymes have shown that secnidazole is metabolized to a limited extent, with CYP3A4 and CYP3A5 being the predominant enzymes involved in its oxidation.[8][9][10]

The hydroxylation of secnidazole can occur at different positions on its side chain. Based on the chemical structure of ternidazole, the hydroxyl group is located on the terminal carbon of the propanol side chain. The metabolic conversion of secnidazole to ternidazole is depicted in the following diagram.



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